

physicochemical properties of 5-(3,4-dichlorophenyl)-1H-pyrazole

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Compound of Interest

Compound Name: 5-(3,4-dichlorophenyl)-1H-pyrazole

CAS No.: 154257-68-8

Cat. No.: B1273164

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Physicochemical Profiling and Analytical Methodologies for **5-(3,4-Dichlorophenyl)-1H-pyrazole**: A Technical Whitepaper

Executive Summary

As a Senior Application Scientist, I approach the physicochemical characterization of small-molecule scaffolds not merely as a data-gathering exercise, but as the foundational step in rational drug design. **5-(3,4-dichlorophenyl)-1H-pyrazole** (CAS 154257-68-8) represents a highly privileged structural motif in medicinal chemistry[1]. The integration of a pyrazole core with a 3,4-dichlorophenyl moiety yields a compound with unique tautomeric dynamics, lipophilicity, and halogen-bonding capabilities. This whitepaper provides an in-depth technical analysis of its physicochemical properties, detailing the causality behind its structural behavior and providing self-validating experimental protocols for its characterization.

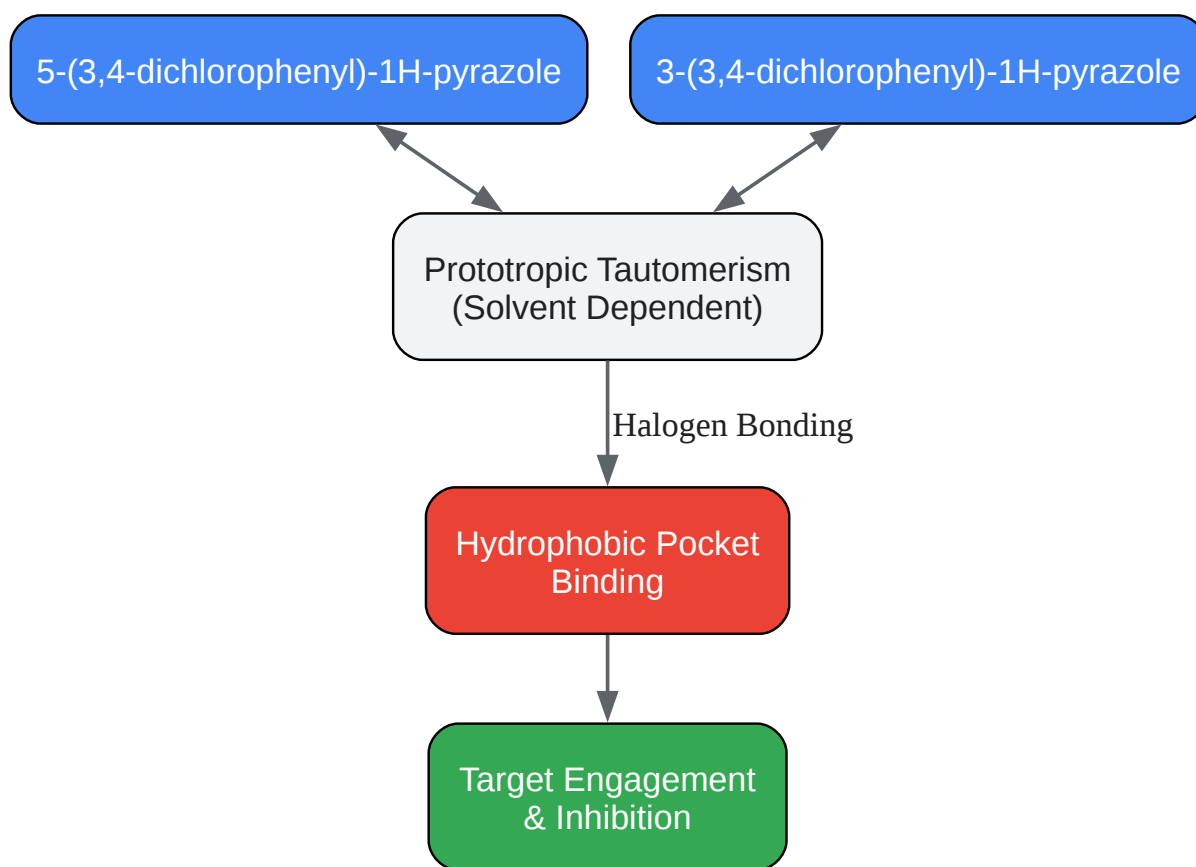
Structural Chemistry and Tautomeric Dynamics

The core structure of this compound relies on the pyrazole ring, a five-membered heteroaromatic system containing two adjacent nitrogen atoms. Pyrazole derivatives are

extensively investigated for their diverse biological activities, which include antimicrobial, anti-inflammatory, and anticancer properties[1].

A critical physicochemical feature of **5-(3,4-dichlorophenyl)-1H-pyrazole** is its annular prototropic tautomerism. In solution, the compound exists in a dynamic equilibrium with its tautomer, 3-(3,4-dichlorophenyl)-1H-pyrazole.

Causality of Tautomerism: The electron-withdrawing nature of the 3,4-dichlorophenyl group profoundly influences this equilibrium. By pulling electron density away from the pyrazole ring via inductive (-I) effects, the acidity of the N-H proton is increased, lowering the activation energy barrier for proton transfer between the N1 and N2 atoms. This dynamic state dictates how the molecule presents hydrogen bond donors and acceptors to biological targets, directly impacting its pharmacodynamics and stereochemical determinants of activity[1].



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Logical relationship of pyrazole tautomerism and biological target engagement.

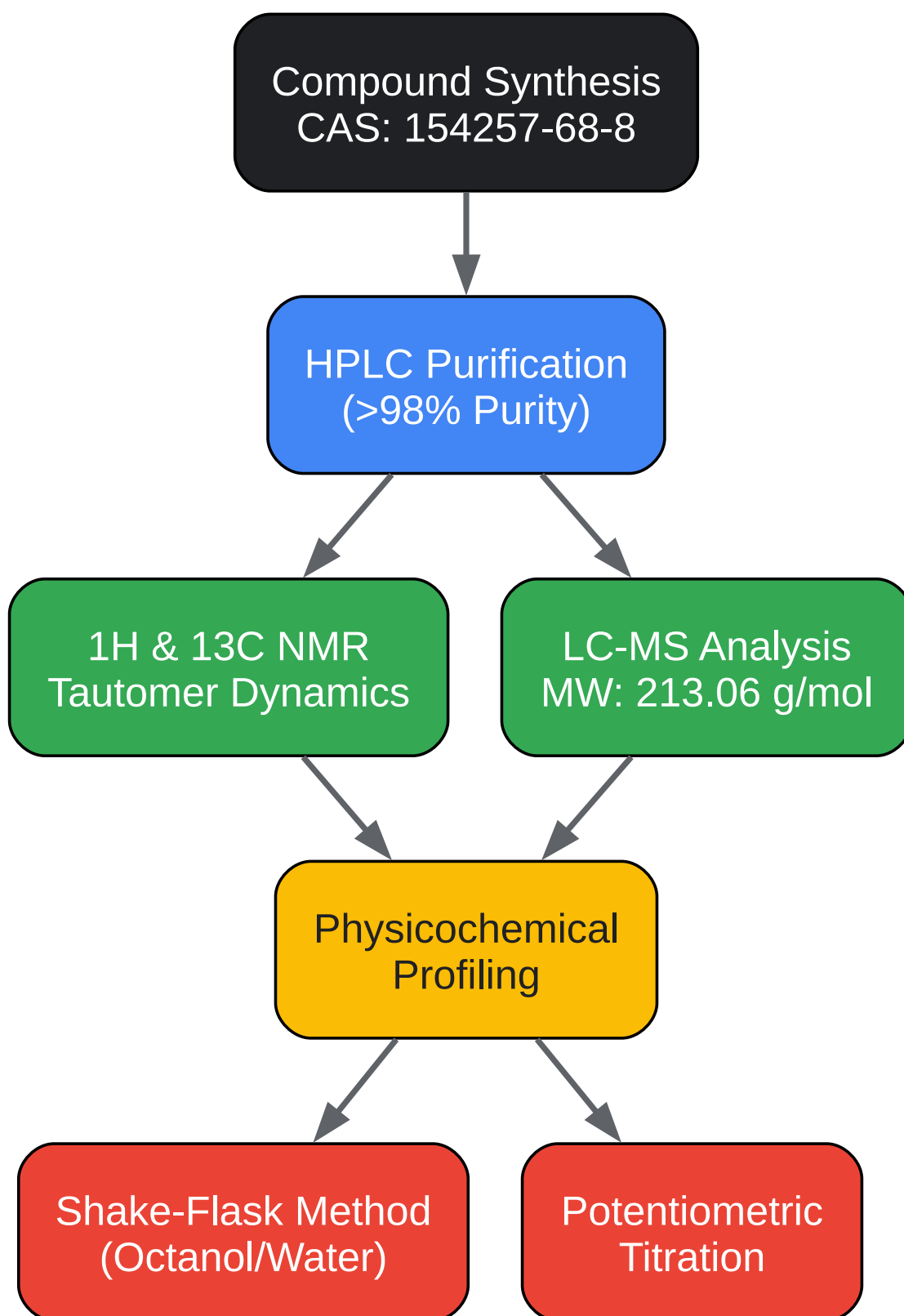
Core Physicochemical Properties

Researchers utilize this compound as a critical building block for the synthesis of more complex molecules, enabling the exploration of structure-activity relationships (SAR)[1]. Below is the consolidated physicochemical profile of the compound.

Property	Value / Description
IUPAC Name	5-(3,4-dichlorophenyl)-1H-pyrazole
CAS Number	154257-68-8[1]
Molecular Formula	C9H6Cl2N2[1]
Molecular Weight	213.06 g/mol [1]
InChI Key	QQXLTXZREKUSII-UHFFFAOYSA-N[1]
Lipophilicity (LogP)	~3.8 (Predicted based on scaffold contributions)
Storage Conditions	-4°C to -20°C (to prevent degradation)[2]
Physical State	Solid

Experimental Workflows: Self-Validating Protocols

To ensure high-fidelity data during the preclinical profiling of **5-(3,4-dichlorophenyl)-1H-pyrazole**, laboratory protocols must be designed as self-validating systems. This prevents the propagation of artifactual data into downstream Quantitative Structure-Activity Relationship (QSAR) models.



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Experimental workflow for synthesizing and profiling **5-(3,4-dichlorophenyl)-1H-pyrazole**.

Protocol A: Determination of Lipophilicity (LogP) via Shake-Flask Method

Causality: While in silico AI/ML models can estimate LogP[1], the presence of the 3,4-dichloro substitution introduces complex halogen bonding interactions with water networks that algorithms often miscalculate. Empirical determination is mandatory.

- Preparation: Prepare a mutually saturated system of 1-octanol and aqueous phosphate buffer (pH 7.4) by stirring vigorously for 24 hours.
- Spiking: Dissolve exactly 1.0 mg of **5-(3,4-dichlorophenyl)-1H-pyrazole** in 1.0 mL of the saturated 1-octanol phase.
- Partitioning: Combine the spiked octanol with 1.0 mL of the saturated aqueous buffer in a sealed glass vial. Agitate at 25°C for 60 minutes, followed by centrifugation at 3000 x g for 15 minutes to ensure complete phase separation.
- Quantification: Analyze both the organic and aqueous phases using LC-MS.
- Self-Validation Check (Mass Balance): Calculate the total mass recovered (). If the total recovered mass deviates by more than $\pm 5\%$ from the initial 1.0 mg spike, the assay is automatically invalidated. This built-in logic catches errors related to compound precipitation at the interface or adsorption to the glass vial walls.

Protocol B: pKa Determination via Cosolvent Potentiometric Titration

Causality: Pyrazoles present a unique analytical challenge due to their amphoteric nature. The unsubstituted pyrazole has a basic pKa of ~ 2.5 and an acidic pKa of ~ 14 . The electron-withdrawing 3,4-dichlorophenyl group further depresses the basic pKa, making it nearly impossible to measure in pure water. A methanol/water cosolvent system is required to maintain solubility and shift the measurable pH window.

- Solvent Preparation: Prepare three solvent systems: 30%, 40%, and 50% Methanol in Water (v/v) containing 0.15 M KCl as a background electrolyte.

- Titration: Dissolve the compound to a concentration of 1 mM in each solvent system. Titrate with standardized 0.1 M HCl and 0.1 M KOH under a nitrogen atmosphere to prevent CO₂ absorption.
- Extrapolation: Plot the apparent pK_a values against the methanol molar fraction. Use the Yasuda-Shedlovsky extrapolation method to determine the aqueous pK_a at 0% methanol.
- Self-Validation Check (Derivative Threshold): The automated titrator must calculate the first derivative of the titration curve (

). If the signal-to-noise ratio at the equivalence point is

 , the system flags the data as unreliable, indicating that the compound concentration was too low relative to the solvent's buffering capacity.

ADMET Implications of the 3,4-Dichlorophenyl Moiety

In drug discovery, the specific 3,4-dichloro substitution pattern on the pyrazole scaffold serves several mechanistic purposes:

- Metabolic Stability: The chlorine atoms block the highly reactive 3- and 4- positions on the phenyl ring, protecting the molecule from rapid oxidation by Cytochrome P450 (CYP) enzymes in the liver.
- Target Affinity: Chlorine atoms act as hydrophobic pharmacophores. They can engage in specific "halogen bonds" with carbonyl oxygens in the peptide backbones of target receptors (e.g., kinase hinge regions), significantly increasing binding affinity compared to unsubstituted analogs.
- Solubility Trade-offs: The high lipophilicity imparted by the dichlorophenyl group inherently reduces aqueous solubility. Formulation scientists must anticipate this by employing enabling formulations, such as amorphous solid dispersions or lipid-based nanoparticles, to achieve adequate oral bioavailability.

References

- [1] Title: PubChem Compound Summary: **5-(3,4-dichlorophenyl)-1H-pyrazole** Source: National Center for Biotechnology Information (PubChem) URL: [\[Link\]](#)
- [2] Title: 154257-68-8 | **5-(3,4-dichlorophenyl)-1H-pyrazole** Source: Bio-Fount URL: [\[Link\]](#)

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Sources

- 1. 5-(3,4-Dichlorophenyl)-1H-pyrazole|RUO [\[benchchem.com\]](#)
- 2. 154257-68-8|5-(3,4-dichlorophenyl)-1H-pyrazole|5-(3,4-dichlorophenyl)-1H-pyrazole|MFCD01569519-范德生物科技公司 [\[bio-fount.com\]](#)
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